

Physical and chemical properties of 2,5-Dichloroterephthalic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dichloroterephthalic acid

Cat. No.: B079931

[Get Quote](#)

An In-depth Technical Guide to 2,5-Dichloroterephthalic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of **2,5-Dichloroterephthalic acid** (CAS No. 13799-90-1). This compound serves as a critical intermediate in the synthesis of various agrochemicals and pharmaceuticals.^{[1][2]}

Core Physical and Chemical Properties

2,5-Dichloroterephthalic acid is a white to very pale yellow crystalline powder.^{[3][4][5]} Its structural integrity and high purity, often exceeding 97-99%, make it a reliable precursor in complex chemical manufacturing.^{[1][2][5]}

Physical Properties

The key physical characteristics of **2,5-Dichloroterephthalic acid** are summarized in the table below.

Property	Value	Source
Appearance	White to very pale yellow crystal - powder	[1] [3] [4]
Melting Point	306°C	[4]
Boiling Point	335.73°C (rough estimate)	[4]
Solubility	Very faint turbidity in Methanol	[4]
Vapor Pressure	2.57E-07 mmHg at 25°C	[4]
Flash Point	199.3°C	[4]

Chemical and Computed Properties

The chemical identifiers and computed properties provide further insight into the molecule's structure and reactivity.

Property	Value	Source
CAS Number	13799-90-1	[1] [3]
Molecular Formula	C ₈ H ₄ Cl ₂ O ₄	[3] [6]
Molecular Weight	235.02 g/mol	[4] [6]
IUPAC Name	2,5-dichloroterephthalic acid	[6]
InChI Key	LMOSYFZLPBHEOW-UHFFFAOYSA-N	[3]
pKa	1.72 ± 0.25 (Predicted)	[4]
Topological Polar Surface Area	74.6 Å ²	[6]
Hydrogen Bond Donor Count	2	[6]
Hydrogen Bond Acceptor Count	4	[6]
Rotatable Bond Count	2	[6]

Synthesis and Experimental Protocols

2,5-Dichloroterephthalic acid is typically synthesized through the oxidation of 2,5-dichloro-p-xylene.^{[7][8][9]}

General Synthesis Protocol from 2,5-Dichloro-p-xylene

This protocol details the oxidation of 2,5-dichloro-p-xylene using potassium permanganate.

Materials:

- 2,5-dichloro-p-xylene (5 g, 0.028 mol)
- Potassium permanganate (26 g, 0.165 mol)
- Pyridine (80 mL)
- Deionized water (20 mL)
- Hydrochloric acid

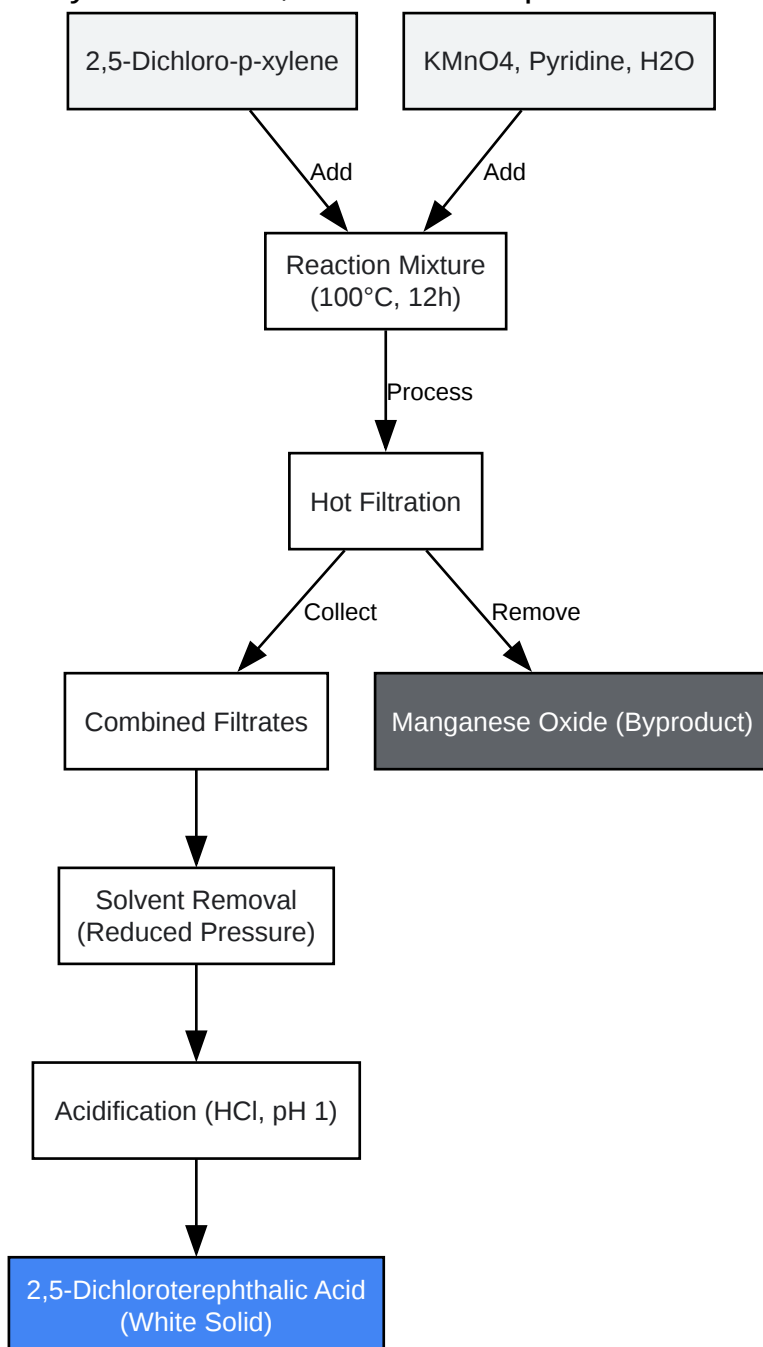
Procedure:

- **Reaction Setup:** Combine 2,5-dichloro-p-xylene, potassium permanganate, pyridine, and deionized water in a 250 mL round-bottom flask.^[7]
- **Heating and Stirring:** Heat the mixture to 100°C and stir for 12 hours.^[7]
- **Filtration:** While the suspension is still hot, filter to remove the brown manganese oxide.^[7]
- **Washing:** Re-slurry the collected brown solid twice with 100 mL of deionized water and filter again.^[7]
- **Solvent Removal:** Combine all filtrates and remove the solvents via distillation under reduced pressure.^[7]
- **Acidification:** Acidify the resulting pale yellow, syrupy liquid with hydrochloric acid to a pH of 1.^[7]

- Product Collection: Collect the resulting white solid by filtration.[7]
- Drying: Dry the solid in a vacuum oven at 50°C overnight.[7]

This process typically yields the final product in a range of 53-87%.[7]

Synthesis of 2,5-Dichloroterephthalic Acid



[Click to download full resolution via product page](#)

Synthesis workflow for **2,5-Dichloroterephthalic Acid**.

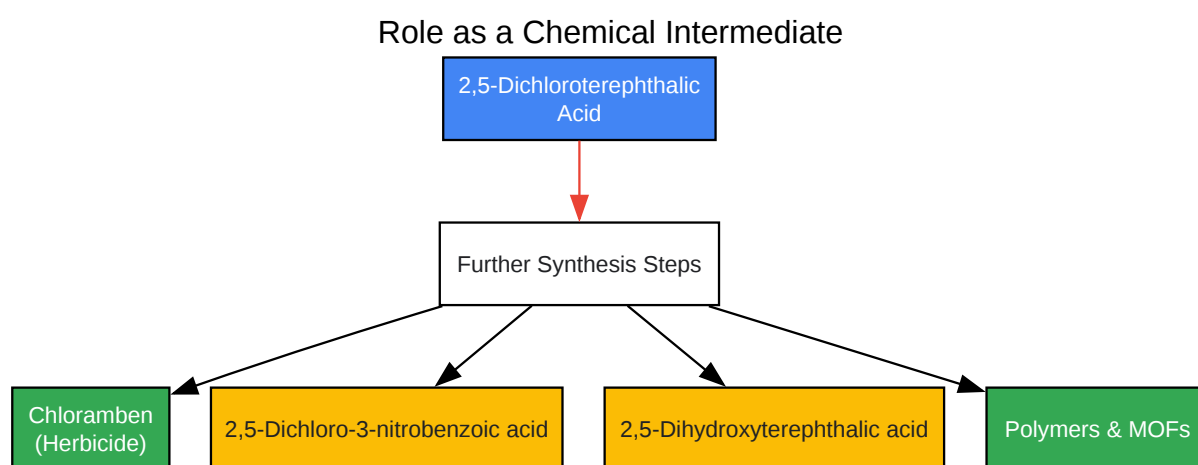
Applications in Research and Development

The reactivity of **2,5-Dichloroterephthalic acid**, owing to its two carboxylic acid groups and chlorine atoms, makes it a valuable intermediate in organic synthesis.[2]

Role as a Chemical Intermediate

It is a foundational building block for more complex molecules, particularly in the agrochemical and pharmaceutical industries.[1]

- **Agrochemicals:** It serves as a key precursor in the synthesis of herbicides and pesticides such as Chloramben.[1][2]
- **Pharmaceuticals:** The compound is utilized in the synthesis of various pharmaceutical intermediates.[1]
- **Polymers and Materials Science:** It is also used in the production of polymers and other specialty materials.[2] For instance, it can be a precursor for metal-organic frameworks (MOFs).[5]



[Click to download full resolution via product page](#)

Key synthetic pathways involving **2,5-Dichloroterephthalic Acid**.

Synthesis of 2,5-Dihydroxyterephthalic Acid

A notable application is its use in producing 2,5-dihydroxyterephthalic acid, a valuable monomer for high-strength polymer fibers.^[8]

Experimental Protocol Overview:

- **Salt Formation:** **2,5-Dichloroterephthalic acid** is first treated with a base in water to form its dibasic salt.^{[8][9]}
- **Hydroxylation:** The dibasic salt is then reacted with a copper source and a coordinating ligand under basic conditions. This step substitutes the chlorine atoms with hydroxyl groups, forming the dibasic salt of 2,5-dihydroxyterephthalic acid.^{[8][9]}
- **Acidification:** Finally, the product is acidified to yield 2,5-dihydroxyterephthalic acid.^{[8][9]}

Spectral Data

Detailed, publicly available experimental spectra (¹H NMR, ¹³C NMR, IR) for **2,5-Dichloroterephthalic acid** are not readily found in the surveyed literature. Some suppliers note that as a rare chemical, extensive analytical data is not always collected. Researchers are advised to perform their own analytical confirmation upon acquisition.

Safety and Handling

2,5-Dichloroterephthalic acid is classified as an irritant.

- **Hazards:** It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[3][6]}
- **Precautions:** Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as gloves and eye/face protection.^[4] Work should be conducted in a well-ventilated area. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.^[4]
- **Storage:** The compound should be stored in a tightly sealed container in a dry, room-temperature environment.^{[3][4]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. nbinnno.com [nbinnno.com]
- 3. 2,5-Dichloroterephthalic acid | 13799-90-1 [sigmaaldrich.com]
- 4. chembk.com [chembk.com]
- 5. 2,5-Dichloroterephthalic Acid | 13799-90-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 6. 1,4-Benzenedicarboxylic acid, 2,5-dichloro- | C₈H₄Cl₂O₄ | CID 83739 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2,5-DICHLOROTEREPHTHALIC ACID synthesis - chemicalbook [chemicalbook.com]
- 8. US7355070B1 - Process for the synthesis of 2,5-dihydroxyterephthalic acid - Google Patents [patents.google.com]
- 9. US20080132668A1 - Process for the synthesis of 2, 5-dihydroxyterephthalic acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Physical and chemical properties of 2,5-Dichloroterephthalic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079931#physical-and-chemical-properties-of-2-5-dichloroterephthalic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com